

Fenthion's Solubility Profile: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Fenthion

Cat. No.: B1672539

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An in-depth examination of the solubility of the organothiophosphate insecticide **Fenthion** in aqueous and organic media, tailored for researchers, scientists, and professionals in drug development. This guide provides a comprehensive overview of **Fenthion**'s solubility, presenting quantitative data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Core Data: Solubility of Fenthion

Fenthion, a non-polar organothiophosphate, exhibits low solubility in water and high solubility in a wide range of organic solvents. This characteristic is pivotal for its formulation, environmental fate, and toxicological assessment. The following tables summarize the available quantitative and qualitative solubility data for **Fenthion**.

Quantitative Solubility Data

The table below presents the experimentally determined solubility of **Fenthion** in water and various organic solvents at a standard temperature of 20°C.

Solvent	Chemical Class	Solubility (g/L)	Temperature (°C)
Water (pH 7)	Aqueous	0.0042[1]	20
n-Hexane	Non-polar Aprotic	100[1]	20
Toluene	Non-polar Aprotic	>250[1]	20
Dichloromethane	Polar Aprotic	>250[1]	20
Propan-2-ol	Polar Protic	>1000[2]	20

Qualitative Solubility Data

Fenthion is readily soluble in a variety of other common organic solvents. While precise quantitative data is not consistently reported in the literature for the following solvents, they are widely recognized as effective solvents for **Fenthion**.

Solvent	Chemical Class	Solubility Description
Methanol	Polar Protic	Soluble[2]
Ethanol	Polar Protic	Soluble[2]
Acetone	Polar Aprotic	Soluble[2]
Ether	Non-polar Aprotic	Soluble[2]
Chloroform	Polar Aprotic	Sparingly Soluble[3]
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	Sparingly Soluble[3]
Glyceride Oils	Non-polar	Readily Soluble[2]
Petroleum Ether	Non-polar Aprotic	Slightly Soluble[2]

Experimental Protocols for Solubility Determination

The determination of a compound's solubility is a fundamental experimental procedure. The methodologies outlined below are based on established international guidelines, such as those from the Organisation for Economic Co-operation and Development (OECD), and are applicable to the assessment of **Fenthion**'s solubility in both aqueous and organic solvents.

OECD Guideline 105: Flask Method

The Flask Method is a straightforward and widely used technique for determining the solubility of substances that are soluble at or above 10 mg/L.

Principle: A supersaturated solution of the test substance is prepared at an elevated temperature and then allowed to equilibrate at the test temperature. The concentration of the substance in the saturated aqueous phase is then determined.

Apparatus:

- Glass flasks with stoppers
- Constant temperature water bath or shaker
- Centrifuge (optional)
- Analytical instrumentation for concentration measurement (e.g., HPLC, GC, UV-Vis Spectrophotometer)

Procedure:

- **Preliminary Test:** To estimate the approximate solubility, add increasing volumes of the solvent to a known amount of **Fenthion** at the test temperature and shake for a set period (e.g., 24 hours). Observe the volume at which the substance completely dissolves.
- **Sample Preparation:** Based on the preliminary test, add an excess amount of **Fenthion** to a flask containing the chosen solvent (water or organic solvent).
- **Equilibration:** Seal the flask and agitate it in a constant temperature bath set slightly above the test temperature (e.g., 30°C) for at least 24 hours to ensure saturation.
- **Temperature Equilibration:** Transfer the flask to a constant temperature bath set at the desired test temperature (e.g., 20°C) and continue agitation for a minimum of 24 hours, and up to 72 hours, to allow the solution to reach equilibrium. It is crucial that undissolved solid **Fenthion** remains present.

- **Phase Separation:** Allow the solution to stand at the test temperature to permit phase separation. If necessary, centrifuge the sample at the test temperature to separate the solid phase from the supernatant.
- **Sample Analysis:** Carefully withdraw an aliquot of the clear supernatant. Analyze the concentration of **Fenthion** in the aliquot using a validated analytical method.
- **Confirmation:** Repeat the analysis with samples taken at different time points (e.g., 48 and 72 hours) to ensure that equilibrium has been reached. The solubility is the average of at least two consecutive concordant measurements.

OECD Guideline 105: Column Elution Method

The Column Elution Method is suitable for substances with low solubility (less than 10 mg/L), such as **Fenthion** in water.

Principle: A column is packed with an inert support material coated with the test substance. The solvent is then passed through the column at a slow, constant rate. The concentration of the substance in the eluate is monitored until it reaches a plateau, which represents the saturation solubility.

Apparatus:

- Glass column with a thermostat jacket
- Inert support material (e.g., glass beads, silica gel)
- Metering pump or leveling vessel to control flow rate
- Fraction collector
- Analytical instrumentation for concentration measurement

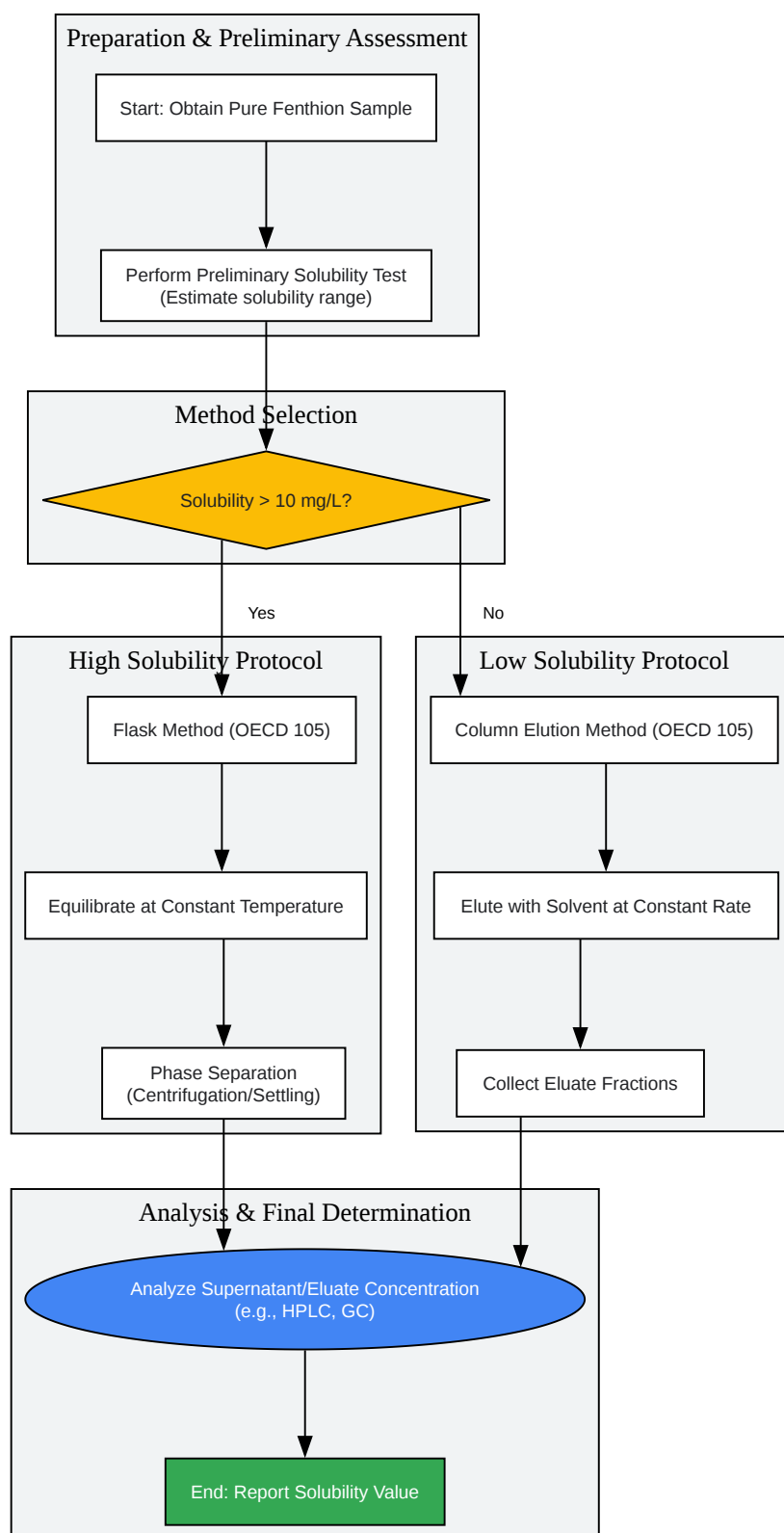
Procedure:

- **Column Preparation:**
 - Dissolve **Fenthion** in a volatile solvent.

- Add this solution to a known amount of the inert support material and evaporate the solvent completely, leaving the support material coated with **Fenthion**.
- Pack the coated support material into the column.
- Elution:
 - Pump the solvent (water or organic solvent) through the column at a low, constant flow rate. Maintain the column at the desired test temperature.
- Fraction Collection: Collect fractions of the eluate at regular intervals.
- Sample Analysis: Determine the concentration of **Fenthion** in each fraction using a suitable analytical method.
- Data Analysis: Plot the concentration of **Fenthion** versus the volume or time of elution. The concentration will initially increase and then reach a stable plateau. The solubility is the average concentration of the fractions within this plateau.

Experimental Workflow Diagram

The following diagram illustrates the logical workflow for determining the solubility of a chemical substance like **Fenthion**.



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Caption: Workflow for determining the solubility of **Fenthion**.

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